

Manoyl Oxide: A Comprehensive Physicochemical and Biological Profile

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Compound of Interest

Compound Name: Manoyl oxide

CAS No.: 27642-41-7

Cat. No.: B15571580

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Introduction

Manoyl oxide is a naturally occurring labdane-type diterpenoid, a class of organic compounds with a diverse range of biological activities. It is a key intermediate in the biosynthesis of other significant terpenoids, most notably forskolin.^{[1][2]} This technical guide provides an in-depth overview of the physicochemical properties of **Manoyl oxide**, along with experimental methodologies for its characterization and a summary of its known biological activities and related pathways.

Physicochemical Properties

The fundamental physicochemical properties of **Manoyl oxide** are summarized below. These characteristics are crucial for its extraction, purification, formulation, and for understanding its behavior in biological systems.

Property	Value	Reference
Molecular Formula	C ₂₀ H ₃₄ O	[1][3][4]
Molecular Weight	290.48 g/mol	[1][4]
CAS Number	596-84-9	[1][3][5]
Appearance	Powder	[1]
Boiling Point	338.00 to 339.00 °C (at 760 mm Hg)	[5][6]
Density	0.941 g/cm ³	[1]
Flash Point	155.00 °C (311.00 °F)	[5][6]
Water Solubility	0.04131 mg/L at 25 °C (estimated)	[5]
Solubility	Soluble in alcohol	[5][6]
logP (o/w)	6.887 (estimated)	[5]
Vapor Pressure	0.000190 mmHg at 25.00 °C (estimated)	[5][6]

Spectroscopic and Chromatographic Data

The structural elucidation and quantification of **Manoyl oxide** rely on standard analytical techniques.

- Nuclear Magnetic Resonance (NMR) Spectroscopy: ¹H and ¹³C NMR are fundamental for confirming the diterpenoid structure. For example, in a study of a **Manoyl oxide** derivative, the ¹H NMR spectrum showed five tertiary methyl signals between δ 0.78 and 1.23 ppm, which are characteristic of the **Manoyl oxide** framework.[7] The specific chemical shifts and coupling constants are used to assign the stereochemistry of the molecule.
- Mass Spectrometry (MS): GC-MS is a common method for identifying **Manoyl oxide** in complex mixtures, such as plant extracts.[8][9] The mass spectrum provides information

about the molecular weight and fragmentation pattern, which serves as a fingerprint for the compound.

- Gas Chromatography (GC): The retention index (RI) of **Manoyl oxide** is a key parameter in GC analysis. On a non-polar column, the normal alkane RI is reported to be around 1983-2015.[\[10\]](#)[\[11\]](#)
- Infrared (IR) Spectroscopy: IR spectroscopy can be used to identify functional groups present in the molecule, such as C-O ether linkages.

Experimental Protocols

The isolation and characterization of **Manoyl oxide** from natural sources typically follow a standardized workflow.

Isolation and Purification

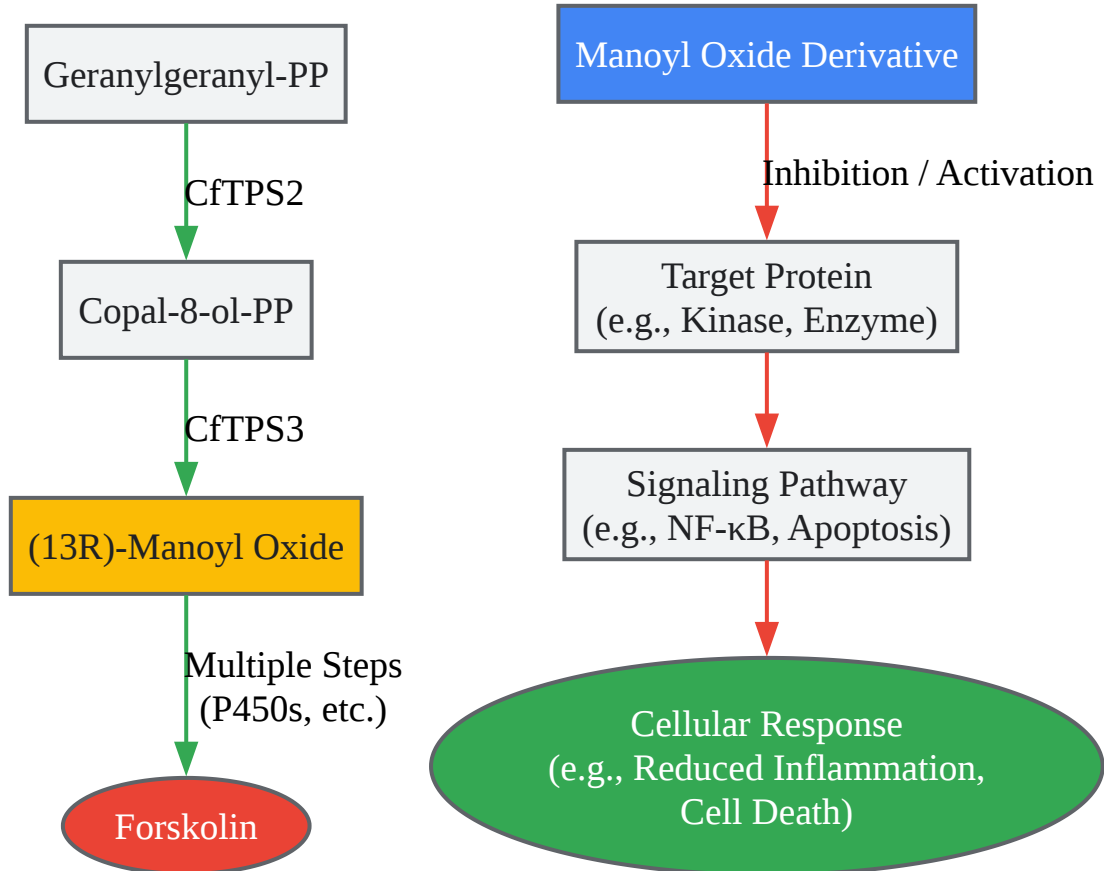
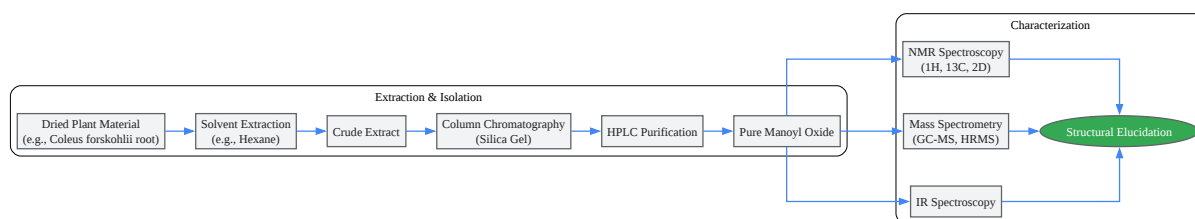
- Extraction: The plant material (e.g., aerial parts of *Grindelia integrifolia* or root cork of *Coleus forskohlii*) is first dried and ground.[\[2\]](#)[\[12\]](#) The powdered material is then subjected to solvent extraction, often using a non-polar solvent like hexane, to isolate lipophilic compounds like **Manoyl oxide**.[\[9\]](#)
- Chromatography: The crude extract is then purified using a combination of chromatographic techniques.
 - Thin Layer Chromatography (TLC): Used for initial separation and monitoring of fractions.[\[12\]](#)
 - Column Chromatography: Often performed on silica gel to separate compounds based on polarity.
 - High-Performance Liquid Chromatography (HPLC): Used for final purification to obtain high-purity **Manoyl oxide**.[\[12\]](#)

Structural Elucidation

- NMR Spectroscopy: Purified **Manoyl oxide** is dissolved in a deuterated solvent (e.g., CDCl_3). ^1H , ^{13}C , COSY, HMBC, and HSQC spectra are acquired on an NMR spectrometer

(e.g., Bruker 400 MHz).[13] The resulting spectra are analyzed to determine the complete chemical structure and stereochemistry.

- Mass Spectrometry: The purified compound is analyzed by GC-MS or direct infusion MS to confirm the molecular weight and fragmentation pattern. High-resolution mass spectrometry (HRMS) can be used to determine the exact molecular formula.[7]



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